

An In-depth Technical Guide to the Safety Data of Benzene, (1-cyclohexylethyl)-

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Compound of Interest

Compound Name: Benzene, (1-cyclohexylethyl)-

CAS No.: 4413-16-5

Cat. No.: B1615048

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A Note on This Guide: As a Senior Application Scientist, my primary commitment is to scientific integrity and the safety of fellow researchers. An exhaustive search for a comprehensive, officially registered Safety Data Sheet (SDS) for **Benzene, (1-cyclohexylethyl)-** (CAS 4413-16-5) has not yielded a dedicated document. The toxicological and hazard properties of this specific molecule have not been fully investigated and established.^[1]

This guide has been constructed to address this critical information gap. It is designed for researchers, scientists, and drug development professionals who may encounter this compound. The content herein is based on a foundational principle of chemical safety: in the absence of specific data, a compound must be treated as possessing the hazards of its most dangerous structural components. Therefore, this document synthesizes data from its primary structural analogs—Benzene and Cyclohexylbenzene—to provide a conservative and robust framework for risk assessment and safe handling.

Part 1: Identification and Physicochemical Analysis

Benzene, (1-cyclohexylethyl)- is an aromatic hydrocarbon. Its identity and known physical properties are crucial for understanding its behavior in a laboratory setting.

Synonyms:

- Ethane, 1-cyclohexyl-1-phenyl-
- 1-Phenyl-1-cyclohexylethane
- (α -Methylbenzyl)cyclohexane[2]

Known Physicochemical Data

The following properties have been identified from available chemical databases. This data is essential for designing appropriate experimental and storage conditions.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀	PubChem[2]
Molecular Weight	188.31 g/mol	PubChem[2]
Appearance	No data available; likely a liquid based on analogs.	Inferred
Boiling Point	No experimental data; Predicted: 565.51 K (292.36 °C)	Cheméo
Melting Point	No experimental data; Predicted: 219.26 K (-53.89 °C)	Cheméo
Flash Point	No experimental data.	-
Density	No experimental data.	-
Solubility	Insoluble in water (predicted). Soluble in organic solvents.	Cheméo

Part 2: Hazard Assessment - A Structurally Inferred Profile

The core of our safety analysis rests on the compound's structure: a benzene ring alkylated with a cyclohexylethyl group. This necessitates a cautious evaluation, assuming the hazards of both benzene and cyclohexylbenzene until empirical data proves otherwise.

Causality of Hazard Inference:

The benzene moiety is unequivocally linked to severe health effects. Benzene is a known human carcinogen (Group 1), mutagen, and causes damage to the hematopoietic system through prolonged exposure.[3][4] The addition of an alkyl group does not negate these intrinsic hazards. Cyclohexylbenzene, a closely related analog, is classified as a combustible liquid and presents a significant aspiration toxicity hazard.[1][5] Therefore, the logical and safe approach is to assume **Benzene, (1-cyclohexylethyl)-** possesses a combination of these hazardous properties.

Inferred GHS Classification

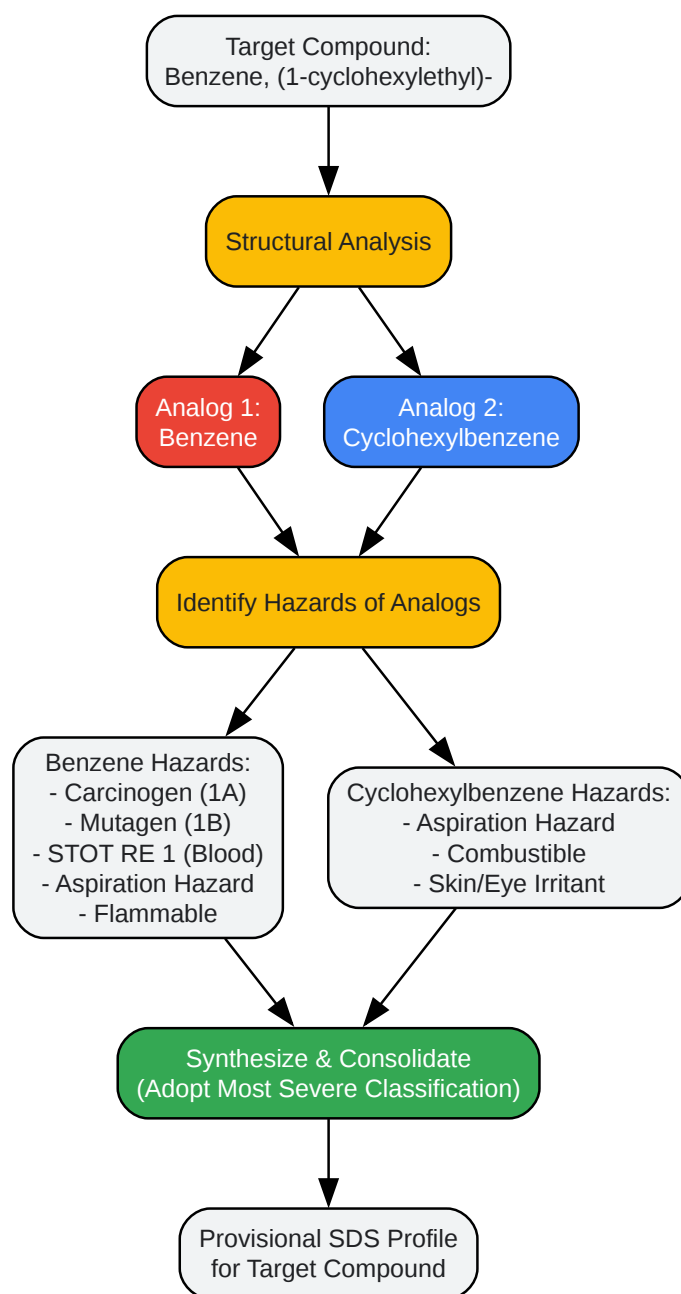
Based on this analysis, the following GHS classification should be provisionally adopted for all laboratory work.

Hazard Class	Category	Hazard Statement	Basis of Inference
Flammable Liquids	Category 4 (Combustible)	H227: Combustible liquid	Cyclohexylbenzene[5] [6]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways	Benzene, Cyclohexylbenzene[1] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Benzene, Cyclohexylbenzene[6] [7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Benzene, Cyclohexylbenzene[6]
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects	Benzene[8]
Carcinogenicity	Category 1A	H350: May cause cancer	Benzene[3][8][9]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (Blood) through prolonged or repeated exposure	Benzene[8]
Hazardous to the Aquatic Environment (Acute)	Category 2	H401: Toxic to aquatic life	Benzene, Cyclohexylbenzene[8]
Hazardous to the Aquatic Environment (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects	Benzene, Cyclohexylbenzene

Visualizing the Hazard Inference Workflow

The following diagram illustrates the logical process for assigning a conservative hazard profile to an under-characterized chemical based on its structural analogs.

Diagram 1: Hazard Assessment Workflow for Uncharacterized Compounds

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Caption: Diagram 1: Hazard Assessment Workflow for Uncharacterized Compounds.

Part 3: Protocols for Safe Handling and Emergency Response

Given the severe inferred hazards, particularly carcinogenicity and mutagenicity, all work with **Benzene, (1-cyclohexylethyl)-** must be conducted under strict protocols that minimize all potential routes of exposure (inhalation, dermal, ingestion).

Engineering and Administrative Controls

- **Designated Area:** All work involving this compound must be performed in a designated area (e.g., a specific chemical fume hood) clearly labeled with warnings for carcinogens and aspiration hazards.
- **Ventilation:** All handling of open containers must occur within a certified chemical fume hood with a face velocity of at least 100 feet per minute (fpm).
- **Access Control:** Access to the designated area should be restricted to authorized and trained personnel only.
- **Quantities:** The quantity of the chemical stored and used in the laboratory should be kept to the absolute minimum required for the experimental work.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

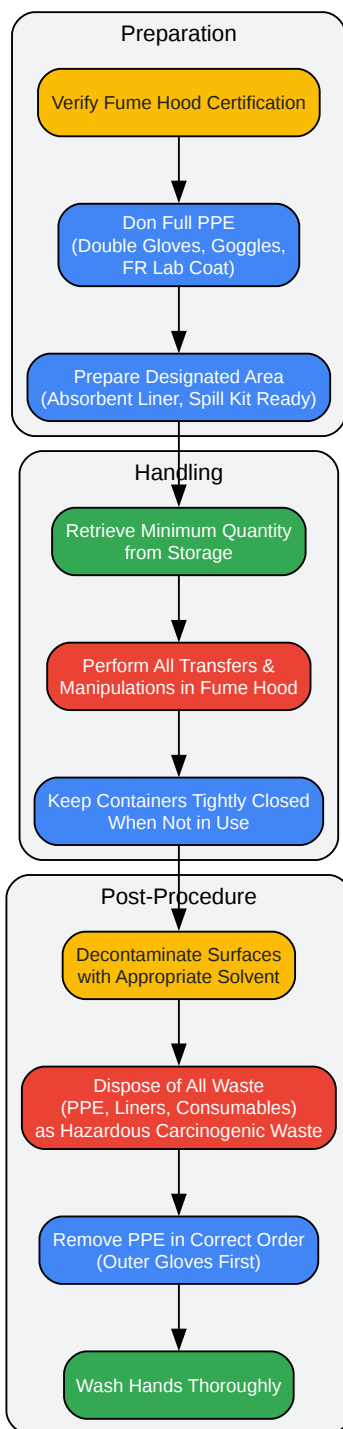
- **Hand Protection:** Use double-gloving. An inner nitrile glove should be worn, with an outer glove of a material resistant to aromatic hydrocarbons (e.g., Viton®, butyl rubber). Consult glove manufacturer data for breakthrough times.
- **Eye/Face Protection:** ANSI-approved safety goggles are required at all times. When there is a splash hazard, a full-face shield must be worn over the safety goggles.^[1]
- **Skin and Body Protection:** A flame-resistant laboratory coat, fully buttoned, is required. Personnel must wear full-length pants and closed-toe shoes. No skin should be exposed between the shoe and ankle.

- **Respiratory Protection:** Respiratory protection is generally not required when working within a certified chemical fume hood. If work must be performed outside of a fume hood (a scenario that should be avoided), a full risk assessment must be conducted, and a NIOSH-approved respirator with organic vapor cartridges would be required.

Experimental Workflow: A Self-Validating System

The following protocol outlines a safe handling workflow designed to prevent exposure at every step.

Diagram 2: Safe Handling and Exposure Control Workflow

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Caption: Diagram 2: Safe Handling and Exposure Control Workflow.

Emergency Protocols

Rapid and correct response to an emergency is critical.

Spill Response:

- Evacuate: Immediately alert others and evacuate the immediate area of the spill.
- Isolate: If safe to do so, close the fume hood sash. Restrict access to the area.
- Ventilate: Ensure the area is well-ventilated.
- Assess: Do not attempt to clean a large spill or any spill outside of a fume hood without specialized training and equipment (SCBA). Contact institutional Environmental Health & Safety (EHS).
- Clean-up (Small spills inside a fume hood):
 - Wear full PPE as described above.
 - Cover the spill with an inert absorbent material (e.g., sand, diatomaceous earth).[5]
 - Carefully collect the absorbent material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
 - Dispose of all cleaning materials and contaminated PPE as hazardous waste.

First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[1] Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: DO NOT INDUCE VOMITING. This is critical due to the severe aspiration hazard. ^{[1][5][7]} If the person is conscious and alert, rinse their mouth with water. Seek immediate medical attention and provide the SDS or this guide to the medical personnel.

Fire Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[1]
- Unsuitable Media: Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: The compound is combustible and its vapors may form explosive mixtures with air.^[5] Thermal decomposition can produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).

Part 4: Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The storage area should be separate from strong oxidizing agents.^[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.^{[5][8]}
- The storage area must be clearly marked as containing a carcinogen.

Disposal:

- All waste materials, including empty containers, contaminated PPE, and spill cleanup debris, must be disposed of as hazardous waste.

- Disposal must be handled by a licensed waste management company in accordance with all local, state, and federal regulations. Do not dispose of down the drain.[1]

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